

"1,4-Dioxecane-5,10-dione" CAS number and identifiers

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Compound of Interest

Compound Name: 1,4-Dioxecane-5,10-dione

Cat. No.: B095231

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In-Depth Technical Guide: 1,4-Dioxecane-5,10-dione

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,4-Dioxecane-5,10-dione**, a heterocyclic organic compound. The document details its chemical identifiers, physicochemical properties, and primary applications, with a focus on its role in polymer chemistry. While direct applications in drug development are not extensively documented in publicly available literature, this guide serves as a foundational resource for researchers exploring its potential.

Chemical Identity and Descriptors

1,4-Dioxecane-5,10-dione is a cyclic ester, specifically a dilactone. Its identity is established by a range of internationally recognized chemical identifiers.

Identifier Type	Value	Source(s)
CAS Number	15498-31-4	
IUPAC Name	1,4-dioxecane-5,10-dione	
Molecular Formula	C ₈ H ₁₂ O ₄	
Molecular Weight	172.18 g/mol	
EC Number	239-527-8	
UNII	3N8M86C7EV	
InChI	InChI=1S/C8H12O4/c9-7-3-1-2-4-8(10)12-6-5-11-7/h1-6H2	
InChIKey	PAALZGOZEUHCET-UHFFFAOYSA-N	
Canonical SMILES	C1CCC(=O)OCCOC(=O)C1	
Synonyms	Ethylene adipate, ETHYLENE GLYCOL, CYCLIC ADIPATE	

Physicochemical Properties

The physicochemical properties of **1,4-Dioxecane-5,10-dione** are crucial for understanding its behavior in various chemical and biological systems. The data presented below is primarily based on computational models.

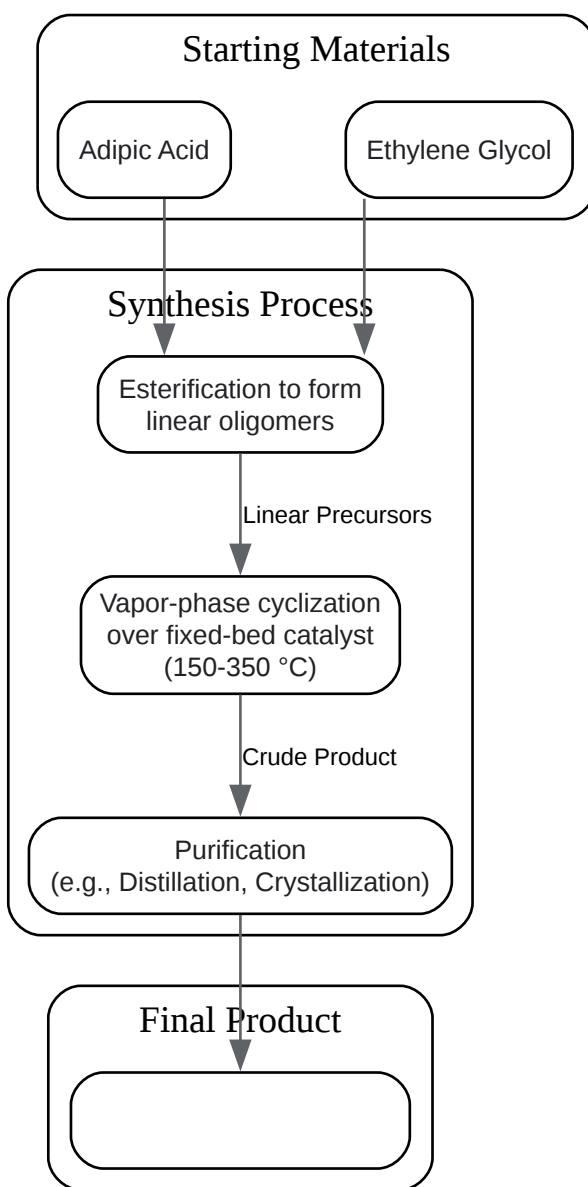
Property	Value
XLogP3	0.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	0
Exact Mass	172.07355886
Monoisotopic Mass	172.07355886
Topological Polar Surface Area	52.6 Å ²
Heavy Atom Count	12
Complexity	156

Note: All data in this table is computationally derived and sourced from PubChem.

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **1,4-Dioxecane-5,10-dione** are not readily available in peer-reviewed literature. However, a general approach for the synthesis of similar 1,4-dioxane-2,5-diones involves the cyclization of α -hydroxy acid oligomers or their esters. This process is typically conducted in the vapor phase over a fixed-bed catalyst system at elevated temperatures.

A plausible synthetic pathway for **1,4-Dioxecane-5,10-dione** would be the cyclization of a linear ester derived from adipic acid and ethylene glycol. The following diagram illustrates a generalized workflow for such a synthesis.



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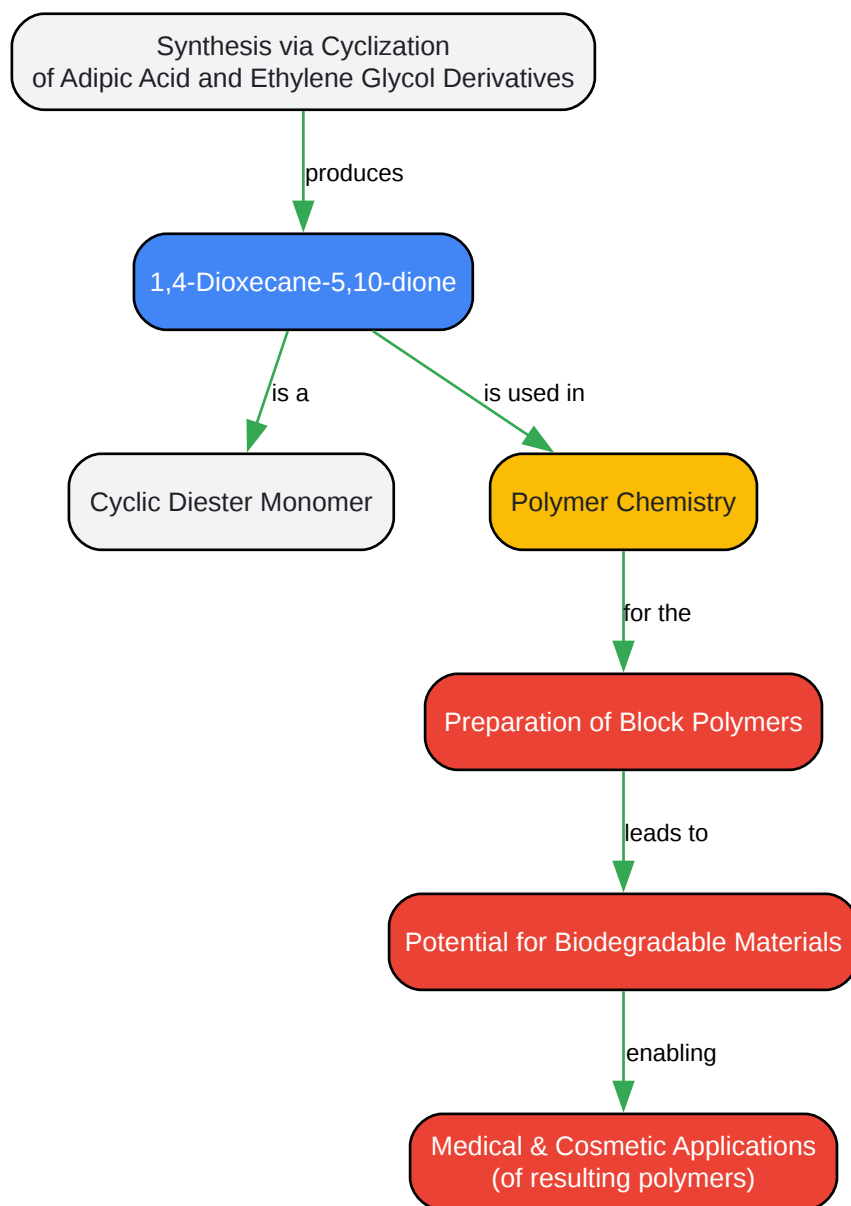
A generalized synthetic workflow for **1,4-Dioxecane-5,10-dione**.

Applications and Relevance

The primary documented application of **1,4-Dioxecane-5,10-dione** is in polymer chemistry. It serves as a monomer in the preparation of block polymers. The incorporation of such cyclic esters into polymer chains can modify the properties of the resulting material, such as biodegradability and biocompatibility. This is of particular interest in the development of materials for medical and cosmetic applications.

While many dione-containing heterocyclic scaffolds have been investigated for their biological activities, including as anticancer agents, there is currently a lack of specific research on the pharmacological applications of **1,4-Dioxecane-5,10-dione** in the context of drug development.

The logical relationship between **1,4-Dioxecane-5,10-dione**, its synthesis, and its applications is depicted in the following diagram.



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Logical relationships of **1,4-Dioxecane-5,10-dione**.

Signaling Pathways

Based on available scientific literature, **1,4-Dioxecane-5,10-dione** has not been identified as a modulator of any specific biological signaling pathways. Its primary role as a polymer building block suggests that it is unlikely to have direct interactions with cellular signaling cascades in its monomeric form. Research into the biological interactions of polymers derived from this monomer may be a future area of investigation.

Conclusion

1,4-Dioxecane-5,10-dione is a well-characterized chemical compound with established identifiers and computed physicochemical properties. Its principal application lies in the field of polymer science as a monomer for creating block polymers, which have potential uses in the development of biodegradable materials. While the broader class of dione-containing heterocycles is of interest in medicinal chemistry, there is a current gap in the literature regarding the specific biological activity and drug development applications of **1,4-Dioxecane-5,10-dione**. Further research is required to explore its potential in pharmacology and to develop detailed, publicly available experimental protocols for its synthesis and characterization.

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